

An In-depth Technical Guide to (2-Bromo-6-chlorophenyl)trimethylsilane

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Compound of Interest

Compound Name: (2-Bromo-6-chlorophenyl)trimethylsilane

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Abstract

This technical guide provides a comprehensive overview of the core physical and chemical properties of **(2-Bromo-6-chlorophenyl)trimethylsilane**, a versatile organosilane intermediate. Designed for an audience of researchers, scientists, and drug development professionals, this document synthesizes theoretical knowledge with practical, field-proven insights. While specific experimental data for this compound is not widely published, this guide establishes its physicochemical profile through established chemical principles and data from closely related analogues. Furthermore, it details a robust, self-validating experimental protocol for a Suzuki-Miyaura cross-coupling reaction, a key application for this class of molecules. This guide is structured to provide not just data, but a foundational understanding of the compound's utility and the causal logic behind its application in synthetic workflows.

Introduction: A Multifunctional Synthetic Building Block

(2-Bromo-6-chlorophenyl)trimethylsilane is a polysubstituted aromatic organosilane that holds significant potential as a building block in modern organic synthesis. Its structure is

characterized by a phenyl ring bearing three distinct functional handles: a bromine atom, a chlorine atom, and a trimethylsilyl (TMS) group. This unique arrangement offers chemists a platform for sequential and site-selective functionalization. The aryl bromide is a prime substrate for a host of palladium-catalyzed cross-coupling reactions, enabling the formation of carbon-carbon and carbon-heteroatom bonds. The trimethylsilyl group can serve as a blocking group, a director for electrophilic substitution, or be transformed into other functionalities such as a hydroxyl or a halogen group. The strategic placement of these groups makes **(2-Bromo-6-chlorophenyl)trimethylsilane** a valuable intermediate in the synthesis of complex molecules, including pharmaceuticals, agrochemicals, and advanced materials.

Physicochemical Properties

Precise experimental data for **(2-Bromo-6-chlorophenyl)trimethylsilane** is not extensively documented in publicly available literature. However, its core physical properties can be reliably determined or estimated based on its chemical structure and comparison with analogous compounds.

Property	Value / Estimated Value	Source / Basis of Estimation
Molecular Formula	C ₉ H ₁₂ BrClSi	Inferred from Structure
Molecular Weight	279.63 g/mol	Inferred from Structure
Appearance	Colorless to light yellow liquid (estimated)	Analogy to similar aryl-silanes
Boiling Point	~250-270 °C at 760 mmHg (estimated)	Based on similar substituted halobenzenes and silylbenzenes
Density	~1.3-1.4 g/mL (estimated)	Based on analogous bromochlorobenzenes[1]
Refractive Index	~1.54-1.56 (estimated)	Analogy to similar aromatic compounds

The estimations for boiling point, density, and refractive index are derived from the known properties of structurally related compounds such as 2-bromo-1-chloro-3-methylbenzene and

various other trimethylsilyl-substituted aromatics. These properties suggest a compound with low volatility at room temperature, which is advantageous for reactions conducted at elevated temperatures.

Spectroscopic Characterization

Spectroscopic analysis is fundamental for the verification of the structure and purity of **(2-Bromo-6-chlorophenyl)trimethylsilane**. The expected spectral data are as follows:

- ^1H NMR (Proton Nuclear Magnetic Resonance): The spectrum is anticipated to show two distinct regions. The aromatic region (typically δ 7.0-7.6 ppm) will display a complex multiplet pattern corresponding to the three protons on the phenyl ring. The aliphatic region will be dominated by a sharp singlet at approximately δ 0.3 ppm, integrating to nine protons, which is characteristic of the trimethylsilyl (TMS) group[2][3].
- ^{13}C NMR (Carbon-13 Nuclear Magnetic Resonance): The spectrum will exhibit six signals for the aromatic carbons, with their chemical shifts influenced by the bromo, chloro, and silyl substituents. An additional, high-field signal will be present for the methyl carbons of the TMS group.
- Mass Spectrometry (MS): The mass spectrum will display a characteristic isotopic pattern for the molecular ion peak due to the presence of both bromine (isotopes ^{79}Br and ^{81}Br in an approximate 1:1 ratio) and chlorine (isotopes ^{35}Cl and ^{37}Cl in an approximate 3:1 ratio). This will result in a cluster of peaks around the calculated molecular weight of 279.63 g/mol .

Experimental Protocol: Suzuki-Miyaura Cross-Coupling

The presence of the aryl bromide moiety makes **(2-Bromo-6-chlorophenyl)trimethylsilane** an excellent candidate for Suzuki-Miyaura cross-coupling reactions, a powerful method for the formation of C-C bonds[4][5].

Causality and Experimental Design

The Suzuki-Miyaura reaction couples an organohalide with an organoboron compound, catalyzed by a palladium complex[6]. The catalytic cycle involves three key steps: oxidative addition of the aryl bromide to a Pd(0) complex, transmetalation of the organic group from the

boron atom to the palladium center, and reductive elimination to form the new C-C bond and regenerate the Pd(0) catalyst. The choice of a phosphine ligand is critical to stabilize the palladium catalyst and promote the elementary steps of the catalytic cycle. A base is required to activate the boronic acid for transmetalation. The solvent system must be capable of dissolving both the organic and inorganic reagents.

Step-by-Step Methodology

Reaction: **(2-Bromo-6-chlorophenyl)trimethylsilane** + Arylboronic acid → (2-Aryl-6-chlorophenyl)trimethylsilane

Materials:

- **(2-Bromo-6-chlorophenyl)trimethylsilane**
- Arylboronic acid (e.g., 4-methoxyphenylboronic acid)
- [1,1'-Bis(diphenylphosphino)ferrocene]dichloropalladium(II) (Pd(dppf)Cl₂)
- Potassium carbonate (K₂CO₃)
- 1,4-Dioxane
- Water
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer
- Inert atmosphere (Nitrogen or Argon)

Procedure:

- Reaction Setup: In a flame-dried round-bottom flask equipped with a magnetic stir bar and a reflux condenser, combine **(2-Bromo-6-chlorophenyl)trimethylsilane** (1.0 mmol, 1.0

equiv), the arylboronic acid (1.2 mmol, 1.2 equiv), and potassium carbonate (2.0 mmol, 2.0 equiv).

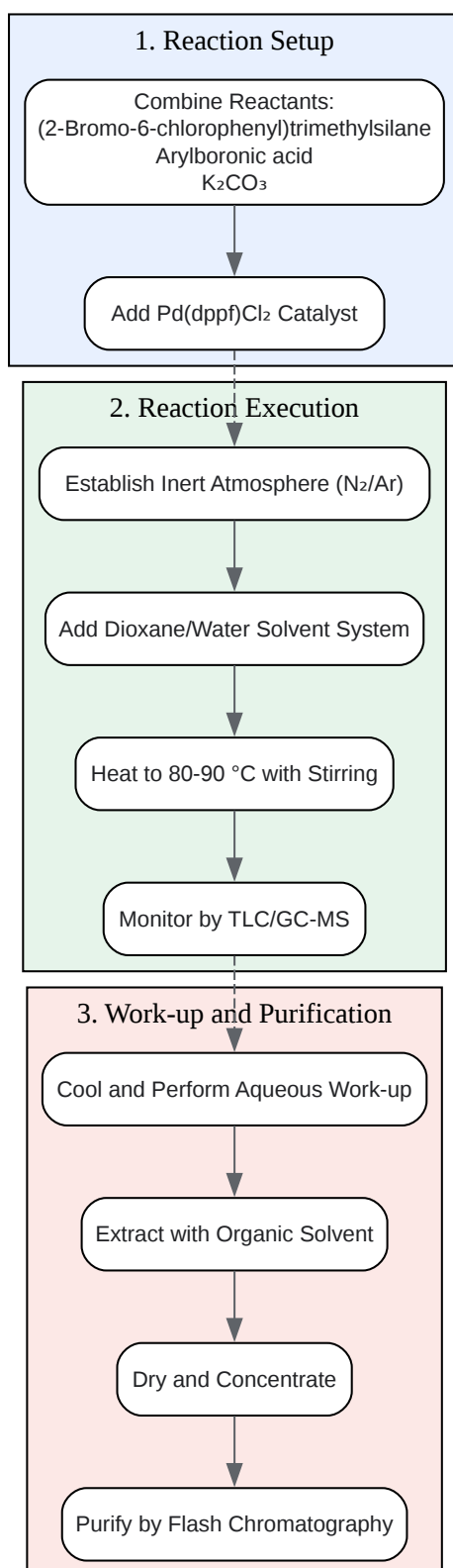
- **Catalyst Addition:** Add the Pd(dppf)Cl₂ catalyst (0.03 mmol, 3 mol%).
- **Inert Atmosphere:** Seal the flask with a septum and purge with an inert gas (nitrogen or argon) for 10-15 minutes.
- **Solvent Addition:** Add 1,4-dioxane (8 mL) and water (2 mL) via syringe.
- **Reaction Execution:** Heat the mixture to 80-90 °C with vigorous stirring.
- **Monitoring:** Monitor the progress of the reaction by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- **Work-up:** Upon completion, cool the reaction to room temperature. Dilute the mixture with ethyl acetate and wash with water and brine.
- **Purification:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. Purify the crude product by flash column chromatography on silica gel.

Self-Validating System

This protocol incorporates self-validation through in-process monitoring and final product characterization. The disappearance of the starting aryl bromide and the appearance of a new, less polar product spot on TLC provide a real-time indication of reaction success. The final validation comes from the spectroscopic analysis (NMR and MS) of the purified product, which should be consistent with the structure of the desired biaryl compound.

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the Suzuki-Miyaura cross-coupling protocol.



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Caption: A logical workflow diagram for the Suzuki-Miyaura cross-coupling reaction.

Conclusion

(2-Bromo-6-chlorophenyl)trimethylsilane is a strategically designed synthetic intermediate with significant potential for the construction of complex molecular architectures. While a detailed experimental characterization of its physical properties is not yet widely available, its behavior can be confidently predicted based on established chemical principles. The demonstrated utility of this compound in robust and high-value transformations like the Suzuki-Miyaura cross-coupling underscores its importance for researchers in drug discovery and materials science. This guide provides a solid foundation for the understanding and application of this versatile building block.

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